

Preclinical Profile of Baxdrostat: An In-depth Technical Guide

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Compound Name: *Bafrekalant*
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Introduction

Baxdrostat (formerly RO6836191 and CIN-107) is a potent and highly selective inhibitor of aldosterone synthase (encoded by the CYP11B2 gene).[1][2][3] This novel therapeutic agent is under development for conditions associated with elevated aldosterone levels, such as resistant hypertension and primary aldosteronism.[1][2] The selectivity of Baxdrostat for aldosterone synthase over 11 β -hydroxylase (encoded by the CYP11B1 gene), the enzyme responsible for the final step in cortisol synthesis, is a key feature designed to minimize off-target hormonal side effects. This technical guide provides a comprehensive overview of the preclinical studies of Baxdrostat in animal models, focusing on its pharmacodynamics, pharmacokinetics, and safety profile.

Mechanism of Action and In Vitro Selectivity

Baxdrostat competitively inhibits aldosterone synthase, the enzyme that catalyzes the conversion of 11-deoxycorticosterone to aldosterone in the adrenal gland. Due to the high degree of homology (93%) between aldosterone synthase (CYP11B2) and 11 β -hydroxylase

(CYP11B1), achieving selectivity has been a significant challenge in the development of aldosterone synthase inhibitors. In vitro studies using cell lines expressing recombinant human or cynomolgus monkey enzymes have demonstrated that Baxdrostat is a potent and highly selective inhibitor of aldosterone synthase.

Table 1: In Vitro Inhibitory Activity and Selectivity of Baxdrostat

Enzyme Target	Species	Ki (nmol/L)	Selectivity Ratio (CYP11B1 Ki / CYP11B2 Ki)
Aldosterone Synthase (CYP11B2)	Human	13	>100-fold
11 β -hydroxylase (CYP11B1)	Human	>1300	
Aldosterone Synthase (CYP11B2)	Cynomolgus Monkey	Not Reported	800-fold
11 β -hydroxylase (CYP11B1)	Cynomolgus Monkey	Not Reported	

Signaling Pathway of Aldosterone Synthesis Inhibition

The following diagram illustrates the mechanism of action of Baxdrostat in the adrenal cortex.

Caption: Mechanism of Baxdrostat in inhibiting aldosterone synthesis.

Preclinical Pharmacodynamics in Cynomolgus Monkeys

Studies in cynomolgus monkeys have been instrumental in characterizing the in vivo effects of Baxdrostat.

Single-Dose Study with ACTH Challenge

In a key experiment, cynomolgus monkeys were administered a single oral dose of Baxdrostat followed by a synthetic adrenocorticotrophic hormone (ACTH) challenge to stimulate

steroidogenesis. This study aimed to assess the in vivo efficacy and selectivity of Baxdrostat.

Experimental Protocol: Single-Dose Pharmacodynamics in Cynomolgus Monkeys

- **Animal Model:** Cynomolgus monkeys.
- **Housing and Acclimatization:** Animals were housed under standard conditions with a 12-hour light/dark cycle and access to food and water ad libitum. A period of acclimatization was allowed before the study commencement.
- **Drug Administration:** Baxdrostat was administered orally as a single dose.
- **ACTH Challenge:** A synthetic ACTH (tetracosactide) was administered to stimulate the adrenal glands.
- **Dose Groups:** Various doses of Baxdrostat were tested, ranging from 0.035 mg/kg to 30 mg/kg.
- **Blood Sampling:** Blood samples were collected at multiple time points to measure plasma concentrations of aldosterone, cortisol, and their precursors.
- **Analytical Methods:** Hormone levels were quantified using validated analytical methods, likely liquid chromatography-mass spectrometry (LC-MS/MS).

Table 2: Effect of a Single Oral Dose of Baxdrostat on Aldosterone and Cortisol Levels in ACTH-Challenged Cynomolgus Monkeys

Baxdrostat Dose (mg/kg)	Aldosterone Reduction (%)	Cortisol Levels
0.035	70	No significant change
up to 30	90	No significant change

At the highest dose of 30 mg/kg, an increase in the precursors 11-deoxycorticosterone and 11-deoxycortisol was observed.

Preclinical Toxicology in Cynomolgus Monkeys

Repeat-dose toxicology studies were conducted in cynomolgus monkeys to evaluate the safety profile of Baxdrostat.

Repeat-Dose Toxicology Studies

Experimental Protocol: Repeat-Dose Toxicology in Cynomolgus Monkeys

- **Animal Model:** Cynomolgus monkeys.
- **Drug Administration:** Baxdrostat was administered orally once daily for 4 weeks.
- **Dose Groups:** 0, 1, 7, and 40 mg/kg/day.
- **Parameters Monitored:** Clinical signs, body weight, food consumption, clinical chemistry, hematology, and urinalysis.
- **Histopathology:** At the end of the study, a full necropsy was performed, and a comprehensive set of tissues was collected for histopathological examination.

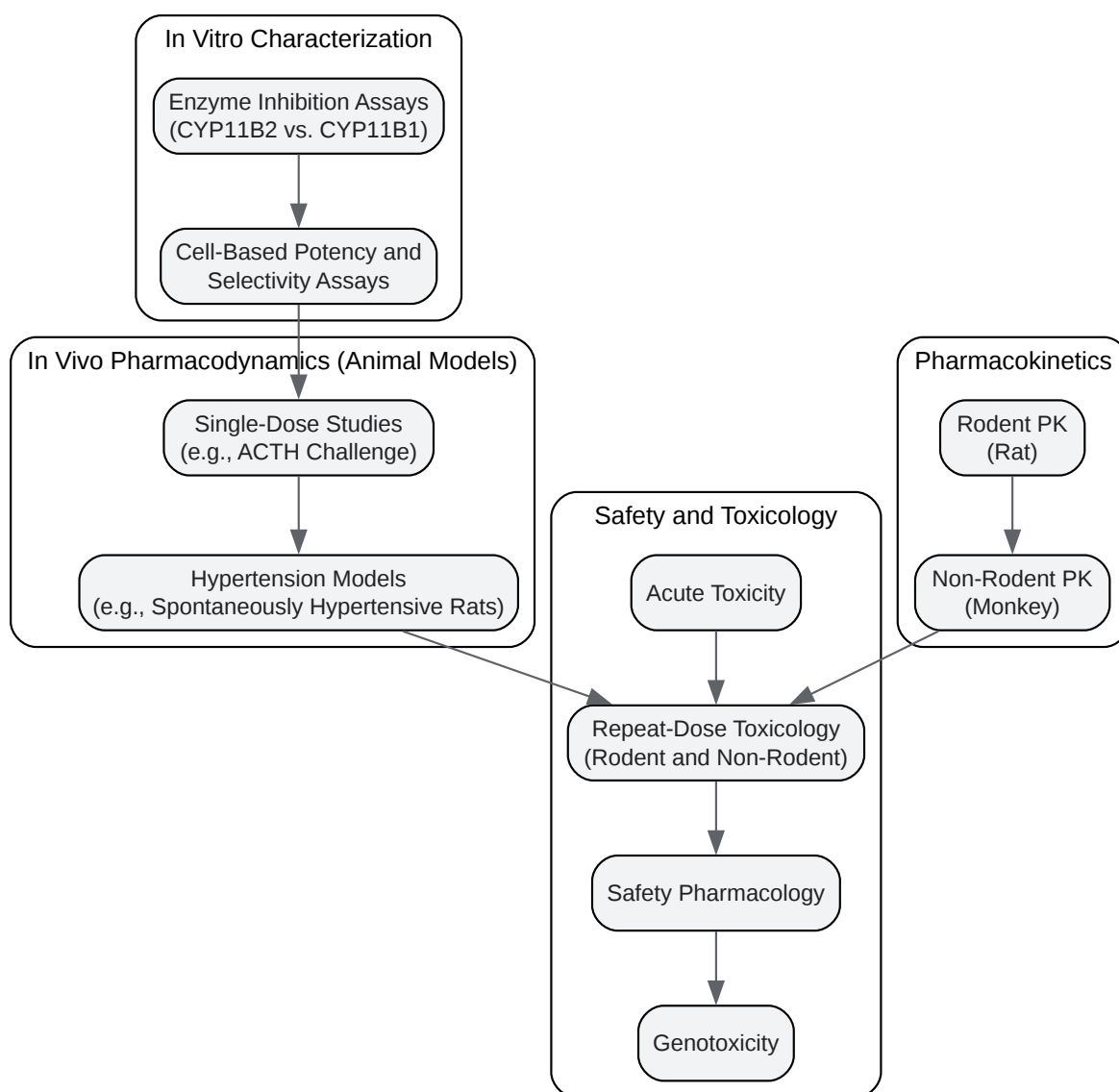
Table 3: Summary of Findings from a 4-Week Repeat-Dose Toxicology Study in Cynomolgus Monkeys

Dose Group (mg/kg/day)	Key Findings
1 and 7	Increased plasma renin activity. Decreased aldosterone levels. No change in cortisol levels.
40	Decreased cortisol levels (indicating loss of selectivity at high doses). Adrenal changes: expansion of the zona glomerulosa, hypertrophy, proliferation, and apoptosis of zona glomerulosa cells.

The adrenal changes observed at the highest dose were found to be partially reversible and could be partially prevented by electrolyte supplementation and treatment with an angiotensin-converting enzyme (ACE) inhibitor. These findings are consistent with the pharmacological effects of aldosterone synthase inhibition and are similar to the phenotype of aldosterone synthase knockout mice.

Experimental Workflow for Preclinical Evaluation

The following diagram outlines a typical workflow for the preclinical assessment of a novel aldosterone synthase inhibitor like Baxdrostat.



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Caption: General experimental workflow for preclinical studies.

Preclinical Pharmacokinetics

While detailed pharmacokinetic data from preclinical studies in multiple species are not extensively published, some information is available.

Table 4: Available Preclinical Pharmacokinetic Information for Baxdrostat

Species	Route of Administration	Key Observations	Reference
Cynomolgus Monkey	Oral	Well absorbed.	
Rat	Not Publicly Available	-	-

Further details on parameters such as bioavailability, plasma protein binding, metabolism, and excretion in preclinical species are not readily available in the public domain.

Discussion and Conclusion

The preclinical data available for Baxdrostat, primarily from studies in cynomolgus monkeys, strongly support its profile as a potent and selective aldosterone synthase inhibitor. The in vitro selectivity translates to a significant separation between the doses required to inhibit aldosterone and those that affect cortisol synthesis in vivo. The observed toxicological findings in the adrenal gland at high doses are considered to be an exaggeration of the intended pharmacology and are consistent with the mechanism of action.

While the available data provide a solid foundation for the clinical development of Baxdrostat, a more comprehensive public record of preclinical studies, including detailed pharmacokinetics and toxicology in a rodent species, would further enhance the understanding of its preclinical profile. The existing evidence, however, clearly demonstrates the potential of Baxdrostat as a targeted therapy for aldosterone-mediated diseases.

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